

# Personal protective equipment for handling PF-06679142

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## Compound of Interest

Compound Name: PF-06679142

Cat. No.: B12414679

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## Essential Safety and Handling Guide for PF-06679142

Disclaimer: This guide is intended for research use only by qualified professionals. A specific Safety Data Sheet (SDS) for **PF-06679142** is not publicly available. The following recommendations are based on best practices for handling potent, research-grade kinase inhibitors and should be supplemented by a thorough risk assessment by the user.

**PF-06679142** is a potent, orally active AMP-activated protein kinase (AMPK) activator.[1][2][3] As with any potent, biologically active small molecule, it should be handled with a high degree of caution to minimize exposure and ensure a safe laboratory environment.

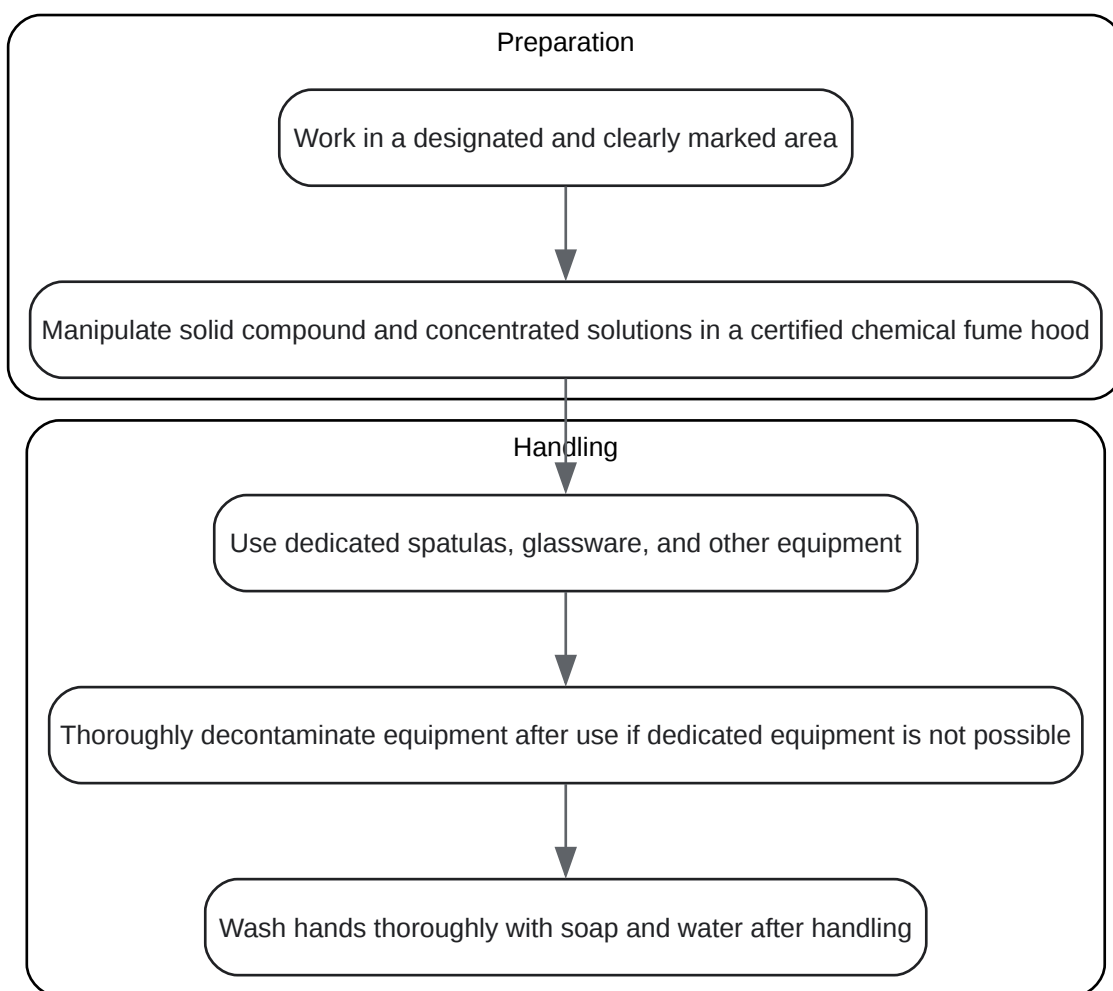
## Personal Protective Equipment (PPE)

A multi-layered approach to Personal Protective Equipment (PPE) is mandatory when handling **PF-06679142** to protect researchers from potential hazards.[4] The required level of PPE varies depending on the laboratory activity.

Laboratory Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	Respirator: NIOSH-approved N95 or higher-rated respirator. Gloves: Two pairs of nitrile gloves (double-gloving). Eye Protection: Chemical splash goggles. Lab Coat: Dedicated, disposable or non-absorbent lab coat. Ventilation: Certified chemical fume hood or powder containment hood. <a href="#">[5]</a>
Solution Preparation and Handling	Gloves: Two pairs of nitrile gloves. Eye Protection: Chemical splash goggles or a face shield. Lab Coat: Standard laboratory coat. Ventilation: Chemical fume hood. <a href="#">[5]</a>
Cell Culture and In Vitro Assays	Gloves: Nitrile gloves. Eye Protection: Safety glasses with side shields. Lab Coat: Standard laboratory coat. Ventilation: Class II biological safety cabinet. <a href="#">[5]</a>
Waste Disposal	Gloves: Heavy-duty nitrile or butyl rubber gloves. Eye Protection: Chemical splash goggles. Lab Coat: Standard laboratory coat.

## Operational Plan

A clear and concise operational plan is crucial for the safe management of **PF-06679142** within the laboratory.

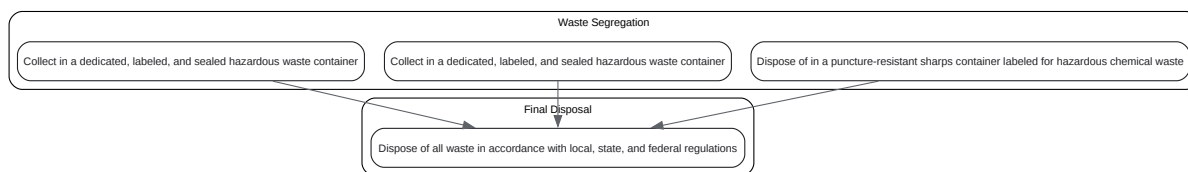


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*Operational workflow for handling **PF-06679142**.*

## Disposal Plan

Proper disposal of **PF-06679142** and any contaminated materials is critical to prevent environmental contamination and ensure safety. All waste must be disposed of in accordance with local, state, and federal regulations.



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*Disposal plan for **PF-06679142** and contaminated materials.*

## Experimental Protocols

Detailed experimental protocols for the use of **PF-06679142** as a potent AMPK activator can be found in the published scientific literature.[6] Researchers should consult these resources for specific methodologies related to their applications. The primary mechanism of action involves the activation of AMPK, a key regulator of cellular energy homeostasis.[3]

### Storage:

- Short-term (days to weeks): Store at 0 - 4°C in a dry, dark environment.[3]
- Long-term (months to years): Store at -20°C.[3]
- Stock Solutions: Store at 0 - 4°C for short-term use or -20°C for long-term storage.[3]

This compound is intended for research use only and is not for human or veterinary use.[3]

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. PF-06679142 - Immunomart [immunomart.com]
- 3. medkoo.com [medkoo.com]
- 4. gerpac.eu [gerpac.eu]
- 5. benchchem.com [benchchem.com]
- 6. Optimization of Metabolic and Renal Clearance in a Series of Indole Acid Direct Activators of 5'-Adenosine Monophosphate-Activated Protein Kinase (AMPK) - PubMed [pubmed.ncbi.nlm.nih.gov]
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